

# Technical Support Center: B 775 (Amphetamine/Dextroamphetamine) in Cognitive Research

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## Compound of Interest

Compound Name: B 775

Cat. No.: B1667694

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **B 775** (a formulation of mixed amphetamine salts) in cognitive tasks. The primary focus is on mitigating floor and ceiling effects to ensure data integrity and accurate interpretation of results.

## Troubleshooting Guide: Avoiding Floor and Ceiling Effects

**Q1:** My cognitive task is showing a ceiling effect (participants are scoring at or near 100% accuracy) after administration of **B 775**. How can I address this?

**A1:** A ceiling effect suggests the task is too easy for the participants, especially under the influence of a cognitive enhancer. Here are several strategies to mitigate this:

- Increase Task Difficulty:
  - Working Memory Tasks (e.g., n-back): Increase the 'n' level (e.g., from 2-back to 3-back or 4-back). This places a higher load on working memory.
  - Attention Tasks (e.g., Continuous Performance Test - CPT): Decrease the presentation time of stimuli, reduce the inter-stimulus interval, or increase the number of distractors.

- Inhibitory Control Tasks (e.g., Stop-Signal Task): Adjust the stop-signal delay to be more challenging, forcing participants to inhibit a prepotent response more quickly.[\[1\]](#)
- Titrate Task Difficulty Dynamically: Implement an adaptive version of your cognitive task where the difficulty level adjusts based on the participant's performance in real-time. This ensures that each participant is challenged appropriately, moving them away from the performance ceiling.
- Consider Baseline Performance: Research indicates that stimulants like amphetamine may have a more pronounced effect on individuals with lower baseline cognitive performance.[\[2\]](#)  
[\[3\]](#) For high-performing individuals, the drug may offer little room for improvement on a simple task, leading to a ceiling effect. Pre-screening participants and analyzing data based on baseline performance can provide valuable insights.
- Adjust Dosage: An inverted-U shaped dose-response curve is often observed with stimulants and cognitive performance.[\[4\]](#)[\[5\]](#) A high dose may not necessarily lead to better performance and could exacerbate ceiling effects in high-performing individuals. Consider piloting lower doses to find the optimal level for cognitive enhancement without maxing out performance on the task.

Q2: I am observing a floor effect in my control group or at a high dose of **B 775** (participants are performing at or near chance level). What steps should I take?

A2: A floor effect indicates the task is too difficult. This can mask potential cognitive-enhancing effects of the drug or suggest cognitive impairment at higher doses.

- Decrease Task Difficulty:
  - Working Memory Tasks (e.g., n-back): Decrease the 'n' level (e.g., from 3-back to 2-back).
  - Attention Tasks: Increase the presentation time of stimuli or reduce the number of distractors.
  - Problem-Solving Tasks: Simplify the problem set or provide more straightforward rules. Recent studies using complex tasks like the knapsack optimization problem have shown that while stimulants increase effort, they can decrease the quality of that effort, potentially leading to poorer performance.[\[6\]](#)

- **Task Familiarization and Training:** Ensure all participants have adequate training on the task before the experimental session. This reduces the likelihood that poor performance is due to a misunderstanding of the instructions rather than cognitive capacity.
- **Dose-Response Evaluation:** High doses of amphetamines can impair cognitive function, particularly in complex tasks.<sup>[4][7]</sup> If a floor effect is observed at a high dose, it may be indicative of cognitive impairment. A comprehensive dose-response study is recommended to identify the optimal dose for enhancement and the point at which performance declines.

Q3: How do I account for the inverted-U shaped dose-response curve of amphetamines in my experimental design?

A3: The inverted-U relationship between dopamine levels (modulated by amphetamines) and cognitive function is a critical consideration.

- **Multiple Dose Groups:** Your study should include a placebo control and at least two different active dose levels (low and high) to capture the potential biphasic effect. This will help determine if **B 775** is enhancing, having no effect, or impairing performance.
- **Baseline-Dependent Effects:** The optimal level of dopamine for cognitive function can vary between individuals. As mentioned, stimulants may improve performance in those with lower baseline working memory capacity while worsening it in those with high baseline capacity.<sup>[3]</sup> It is advisable to collect baseline data and analyze the results as a function of baseline performance.

## Frequently Asked Questions (FAQs)

Q1: What is **B 775** and why is it used in cognitive research?

A1: **B 775** is an imprint on a pill containing a mixture of amphetamine and dextroamphetamine salts.<sup>[8]</sup> It is a central nervous system stimulant that increases the levels of dopamine and norepinephrine in the brain.<sup>[8][9]</sup> In a research context, it is used as a pharmacological tool to investigate the roles of these neurotransmitters in cognitive processes such as attention, working memory, and executive function.<sup>[7][10]</sup>

Q2: What are the primary mechanisms of action for **B 775**?

A2: Amphetamines in **B 775** exert their effects by increasing the synaptic concentrations of dopamine and norepinephrine. They achieve this by:

- Promoting the release of these neurotransmitters from presynaptic terminals.
- Blocking the reuptake of dopamine and norepinephrine, which prolongs their presence in the synaptic cleft.[\[8\]](#)[\[10\]](#)

Q3: What cognitive domains are most affected by **B 775**?

A3: Research has shown that amphetamines can influence several cognitive domains, including:

- Working Memory: Modest improvements have been observed, particularly in spatial working memory.[\[10\]](#)
- Attention and Vigilance: Amphetamines can improve sustained attention and reduce reaction time.[\[2\]](#)[\[11\]](#)
- Episodic Memory: Some studies suggest that amphetamines can enhance the consolidation of memories, leading to improved recall.[\[2\]](#)[\[7\]](#)
- Inhibitory Control: The effects on inhibitory control are less consistent, with some studies showing no significant enhancement.[\[11\]](#)
- Motivation: Amphetamines have been shown to increase the motivation to exert both cognitive and physical effort.[\[12\]](#)[\[13\]](#)

Q4: Are there any known confounding factors I should be aware of when using **B 775** in my experiments?

A4: Yes, several factors can influence the outcomes of cognitive studies with **B 775**:

- Baseline Cognitive Function: As detailed in the troubleshooting guide, an individual's baseline performance can significantly modulate the drug's effects.[\[2\]](#)[\[3\]](#)
- Sleep Deprivation: The cognitive-enhancing effects of amphetamines may be more pronounced in individuals who are sleep-deprived.[\[10\]](#)

- Genetic Factors: Variations in genes, such as the COMT gene which is involved in dopamine metabolism, can influence an individual's response to amphetamines.[\[2\]](#)
- Subjective vs. Objective Effects: Participants may report feeling that their performance is enhanced even when objective measures do not show significant improvement.[\[2\]](#)[\[14\]](#)

## Quantitative Data Summary

The following tables summarize findings from studies on the effects of amphetamine/dextroamphetamine on cognitive performance.

Table 1: Dose-Response Effects of d-amphetamine on a Working Memory Task in Rats

Dose of d-amphetamine	Effect on Performance (Errors)
Saline (Control)	Baseline Performance
1.0 mg/kg	No significant effect on errors
3.3 mg/kg	Significant increase in errors

Data synthesized from a study on attractor dynamics in the prefrontal cortex during a working memory task.[\[4\]](#)

Table 2: Effects of d-amphetamine on Information Processing in Healthy Adults

Dose of d-amphetamine	Time Post-Capsule	Effect on Processing Rate Compared to Placebo
7.5 mg/70 kg	2 hours	Significant increase (P = 0.026)
7.5 mg/70 kg	3 hours	Significant increase (P < 0.021)
15 mg/70 kg	2 hours	No significant increase (P = 0.093)
15 mg/70 kg	3 hours	Significant increase (P < 0.021)

Data from a study using a rapid information processing (RIP) task.[\[11\]](#)

## Experimental Protocols

### Protocol 1: Effort-Based Decision-Making Task

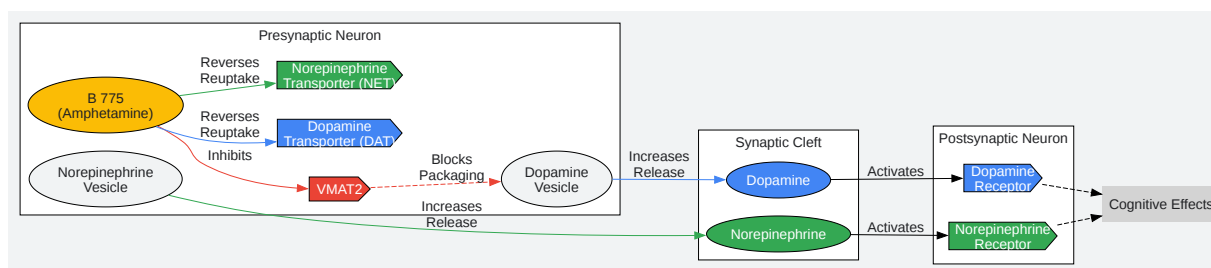
- Objective: To assess the impact of amphetamine on the motivation to exert cognitive and physical effort.
- Participants: Individuals with and without ADHD.
- Design: Double-blind, placebo-controlled, crossover design. Participants with ADHD were tested on their regular dose of amphetamine-based medication and after a 72-hour washout period.
- Cognitive Effort Task: Participants monitored one to six rapid serial visual presentation (RSVP) streams for a target letter ('T'). The number of streams determined the level of cognitive effort.
- Physical Effort Task: Participants maintained a cursor within a moving target on the screen by repeatedly pressing a key. The duration for which the cursor had to be maintained determined the level of physical effort.
- Decision Phase: Participants chose between a low-effort option with a small reward and a high-effort option with a larger reward. The willingness to choose the high-effort option was the primary measure of motivation.
- Key Finding: Individuals with ADHD off medication were less willing to exert both cognitive and physical effort compared to controls. Amphetamine administration increased their motivation to levels comparable to the control group.[\[12\]](#)[\[13\]](#)

### Protocol 2: N-Back Working Memory Task

- Objective: To evaluate the effect of dextroamphetamine on working memory performance and cortical activation.
- Participants: Healthy adult volunteers.

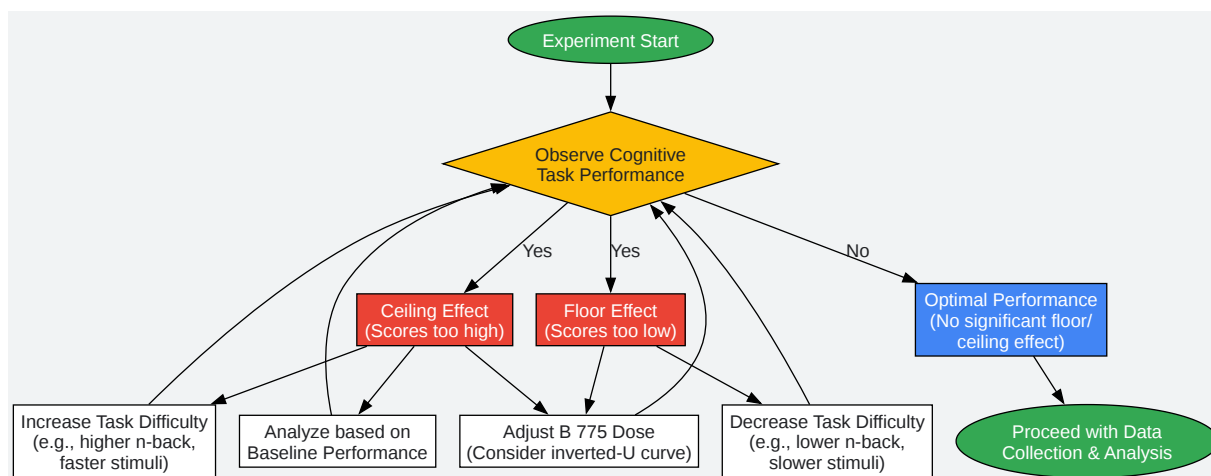
- Design: Participants performed the n-back task at varying levels of difficulty (0-back, 1-back, 2-back, 3-back) while undergoing fMRI.
- Task Description: Participants are presented with a sequence of stimuli and must indicate whether the current stimulus matches the one presented 'n' trials ago.
- Intervention: Dextroamphetamine was administered to assess its impact on both task performance (accuracy and reaction time) and BOLD signal changes in brain regions associated with working memory, such as the prefrontal cortex.
- Key Finding: The effect of dextroamphetamine on performance was dependent on baseline working memory capacity. Individuals with lower baseline capacity showed improvement, while those with higher baseline capacity showed a decline in performance.[3]

## Visualizations



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Caption: Mechanism of action of **B 775** (Amphetamine).



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Caption: Troubleshooting floor and ceiling effects.

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